Conformational analysis of 1-Aminocyclohexanecarboxamide

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Compound of Interest

Compound Name:	*1-Aminocyclohexanecarboxamide*
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An In-Depth Technical Guide to the Conformational Analysis of **1-Aminocyclohexanecarboxamide**

Abstract

The three-dimensional structure of a molecule is intrinsically linked to its biological activity. For drug candidates, understanding the accessible conformations is paramount for designing effective therapeutics. This guide provides a comprehensive technical overview of the conformational analysis of **1-aminocyclohexanecarboxamide**, a key structural motif found in various pharmacologically active compounds, including the gabapentinoid class of drugs. We will explore the foundational principles of cyclohexane stereochemistry and apply them to this substituted ring system. This whitepaper details a multi-faceted approach, combining robust experimental techniques—Nuclear Magnetic Resonance (NMR) spectroscopy and X-ray crystallography—with powerful computational modeling methods to build a complete picture of the molecule's conformational landscape. The methodologies, underlying principles, and data interpretation strategies are presented to equip researchers, scientists, and drug development professionals with the knowledge to perform and understand such critical analyses.

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Introduction: The Significance of a Substituted Cyclohexane

1-Aminocyclohexanecarboxamide is a derivative of cyclohexane bearing both an amino (-NH_2) group and a carboxamide (-$CONH_2$) group attached to the same carbon atom. This structural arrangement is of significant interest in medicinal chemistry. It is the core of gabapentin, a widely prescribed medication for epilepsy and neuropathic pain.[1][2] Gabapentinoids exert their effects by binding to the α2δ-1 subunit of voltage-gated calcium channels, which reduces the release of excitatory neurotransmitters.[3][4] The specific three-dimensional shape, or conformation, that the molecule adopts is critical for its ability to bind to this protein target.

The inherent flexibility of the cyclohexane ring means that **1-aminocyclohexanecarboxamide** does not exist as a single, static structure but rather as an equilibrium of interconverting conformers. The position of this equilibrium, and therefore the predominant shape of the molecule in a biological environment, is governed by the spatial arrangement of its substituents. A thorough conformational analysis is therefore not merely an academic exercise; it is a foundational step in structure-activity relationship (SAR) studies and rational drug design. By understanding which conformations are energetically favorable, we can better predict biological activity and design next-generation analogs with improved efficacy and specificity.

Foundational Principles: Cyclohexane Conformations

To understand the conformational preferences of **1-aminocyclohexanecarboxamide**, one must first grasp the stereochemistry of the parent cyclohexane ring. Due to the tetrahedral sp^3 hybridization of its carbon atoms, cyclohexane is not a planar hexagon. A flat ring would suffer from significant angle strain (with C-C-C angles of 120° instead of the ideal 109.5°) and torsional strain from eclipsing C-H bonds.[5] To alleviate this strain, the ring puckers into several non-planar conformations.

The most stable of these is the chair conformation.[6] In this arrangement, all bond angles are approximately 109.5°, and all C-H bonds on adjacent carbons are perfectly staggered, eliminating both angle and torsional strain.[7] The twelve hydrogen atoms in a chair conformation are divided into two distinct sets:

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- Axial (a): Six hydrogens point straight up or down, parallel to an imaginary axis running through the center of the ring.
- Equatorial (e): The other six hydrogens point out from the perimeter of the ring.

A crucial dynamic process in cyclohexane is the ring flip (or chair-flipping), a rapid interconversion between two equivalent chair conformations.[8] During a ring flip, all axial bonds become equatorial, and all equatorial bonds become axial.[8]

Other, less stable conformations include the boat and twist-boat. The boat conformation is destabilized by torsional strain from four eclipsed C-H bonds and steric strain between the two upward-pointing "flagpole" hydrogens.[9] The twist-boat is an intermediate in energy between the chair and the boat. For cyclohexane itself, the chair conformation is so much more stable that over 99.9% of molecules exist in this form at room temperature.

Conformational Preferences of 1-Aminocyclohexanecarboxamide

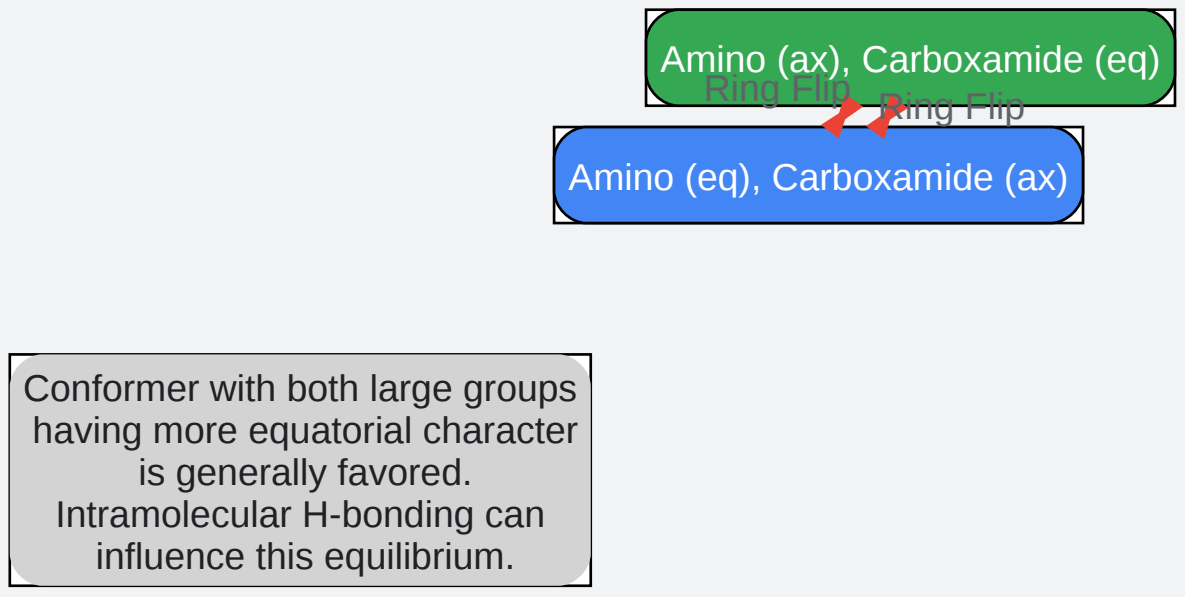
When substituents are added to the cyclohexane ring, the two chair conformations resulting from a ring flip are no longer energetically equivalent. For **1-aminocyclohexanecarboxamide**, we must consider the placement of the amino and carboxamide groups. Since they are attached to the same carbon (C1), one will be axial and the other equatorial in one chair form. After a ring flip, their positions will be swapped.

The primary factor governing stability is steric hindrance. Bulky substituents are more stable in the equatorial position, where they have more space, than in the axial position. In an axial position, a substituent experiences unfavorable steric interactions with the other two axial hydrogens on the same side of the ring (at C3 and C5). These are known as 1,3-diaxial interactions.

However, another crucial factor can come into play: intramolecular hydrogen bonding.[10] It is possible for a hydrogen bond to form between the amino group and the carbonyl oxygen of the carboxamide group. This interaction could potentially stabilize a conformation that might otherwise be disfavored due to steric strain. For example, a conformation with an axial carboxamide and an equatorial amino group might be stabilized if the amide's N-H can form a hydrogen bond with the axial amino group's lone pair, or vice versa. The existence and strength of such a bond are highly dependent on the solvent and local environment.[10][11]

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The conformational equilibrium can be visualized as follows:



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Caption: Conformational equilibrium of **1-aminocyclohexanecarboxamide** via ring flip.

Predicting the dominant conformer requires a careful balance of these competing effects, which can be definitively resolved using the experimental and computational methods outlined below.

Experimental Determination of Conformation

A combined approach using NMR spectroscopy for solution-state analysis and X-ray crystallography for solid-state analysis provides a comprehensive experimental picture.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for studying the conformation of molecules in solution.[12] By analyzing the chemical shifts and coupling constants of the cyclohexane ring protons, we can deduce their spatial relationships.

Causality: The magnitude of the coupling constant (^3J) between two vicinal protons (protons on adjacent carbons) is dependent on the dihedral angle between them, as described by the Karplus equation. Large couplings (typically 8-13 Hz) are observed for protons with a 180° dihedral angle (diaxial), while smaller couplings (1-5 Hz) are seen for equatorial-axial and equatorial-equatorial relationships (approx. 60°).[11] By measuring these couplings, we can assign protons as axial or equatorial, thereby defining the chair's conformation.

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- Sample Preparation:
    - Dissolve ~5-10 mg of **1-aminocyclohexanecarboxamide** in 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or CD_3OD) in a standard 5 mm NMR tube. The choice of solvent is critical, as it can influence hydrogen bonding and conformational equilibrium.
- Data Acquisition:
    - Acquire a standard one-dimensional (1D) ^1H NMR spectrum to observe the overall proton signals.
    - Acquire a 2D ^1H-^1H Correlation Spectroscopy (COSY) experiment. This is essential to identify which protons are coupled to each other (i.e., are on adjacent carbons).
    - Acquire a 2D Nuclear Overhauser Effect Spectroscopy (NOESY) or Rotating-frame Overhauser Effect Spectroscopy (ROESY) experiment. This identifies protons that are close in space, irrespective of whether they are bonded. This is particularly useful for confirming 1,3-diaxial interactions.
- Data Processing and Analysis:
    - Process the spectra using appropriate software (e.g., MestReNova, TopSpin).
    - From the 1D spectrum, carefully measure the coupling constants (^3J values) for the ring protons, identified using the COSY spectrum.
    - Analyze the NOESY spectrum for cross-peaks. A strong cross-peak between two protons indicates they are < 5 Å apart. The presence of NOEs between a proton and two other protons on carbons C-2 and C-6 relative to it is strong evidence for an axial orientation.
    - Synthesize the coupling constant and NOE data to build a definitive model of the dominant solution-state conformation.

Single-Crystal X-ray Crystallography

X-ray crystallography provides an unambiguous determination of the molecular structure in the solid state at atomic resolution.[13][14] It is the gold standard for determining bond lengths,

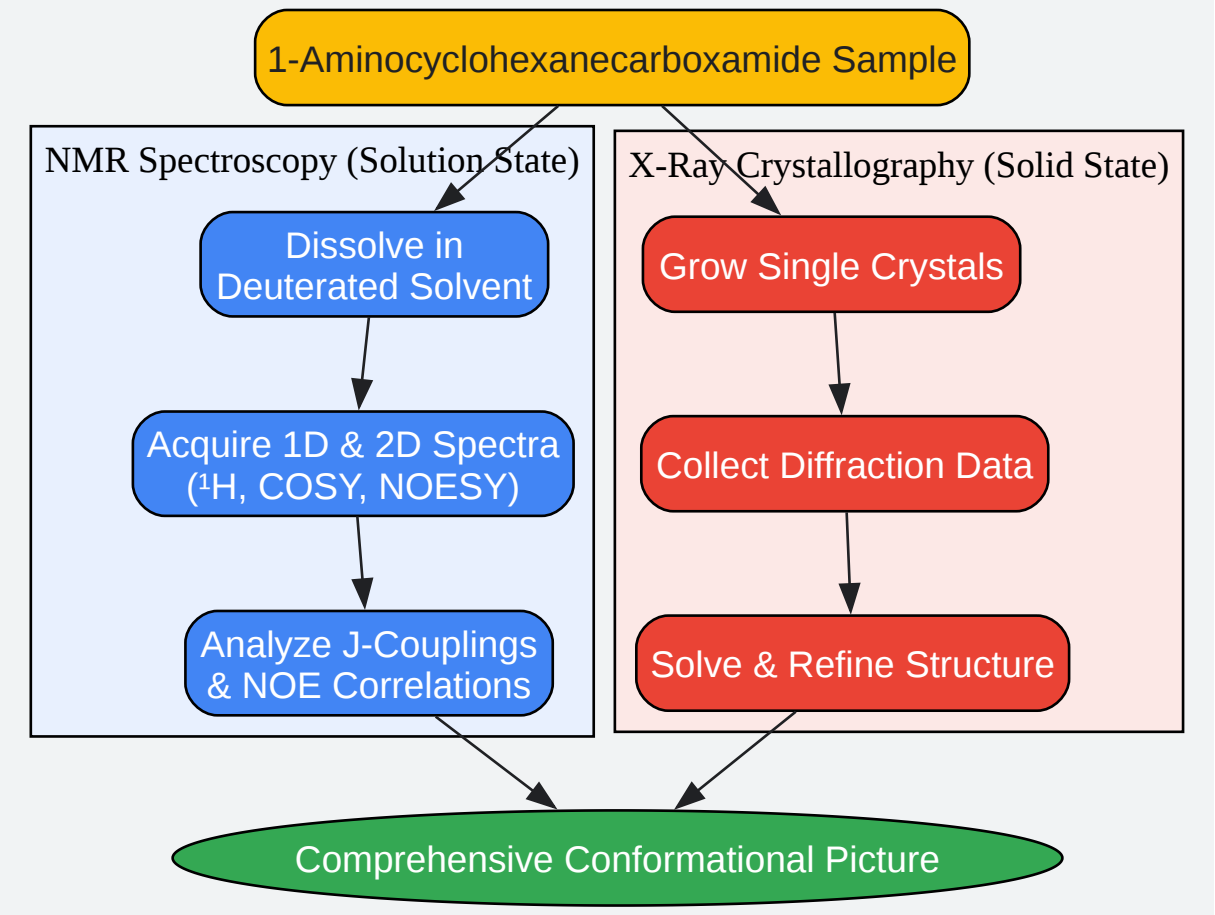
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bond angles, and the precise conformation of a molecule as it exists within a crystal lattice.

Causality: A beam of X-rays is diffracted by the electrons in the crystal, producing a unique diffraction pattern.[15] The geometry and intensity of the diffracted spots can be mathematically transformed into a three-dimensional electron density map of the molecule, from which the positions of all non-hydrogen atoms can be determined.

- Crystal Growth:
  - Grow single crystals of **1-aminocyclohexanecarboxamide** suitable for diffraction (typically > 0.1 mm in all dimensions). This is often the most challenging step. A common method is slow evaporation of a saturated solution of the compound in a suitable solvent or solvent mixture (e.g., ethanol/water, acetone).
- Data Collection:
  - Select and mount a high-quality crystal on a goniometer head.[15]
  - Place the crystal in a stream of cold nitrogen gas (~100 K) to minimize thermal motion and radiation damage.
  - Expose the crystal to a monochromatic X-ray beam and collect the diffraction data as the crystal is rotated.
- Structure Solution and Refinement:
  - Process the diffraction data to determine the unit cell dimensions and space group.
  - Solve the crystal structure using direct methods or Patterson methods to obtain an initial model of the molecule.
  - Refine the model against the experimental data, adjusting atomic positions and thermal parameters until the calculated diffraction pattern matches the observed one. The final refined structure provides a highly accurate snapshot of the molecule's conformation in the crystal.

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Caption: A combined experimental workflow for conformational analysis.

Computational Modeling of the Conformational Landscape

Computational chemistry provides a powerful complement to experimental techniques, allowing for the systematic exploration of all possible conformations and the quantification of their relative energies.[16]

Causality: By using the principles of quantum mechanics and classical physics, computational models can calculate the potential energy of a molecule as a function of its geometry. This allows for the mapping of the entire potential energy surface, identifying stable conformers (energy minima) and the transition states (saddle points) that connect them.

- Initial Structure Generation:

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- Build a 3D model of **1-aminocyclohexanecarboxamide** using molecular modeling software (e.g., Avogadro, GaussView).

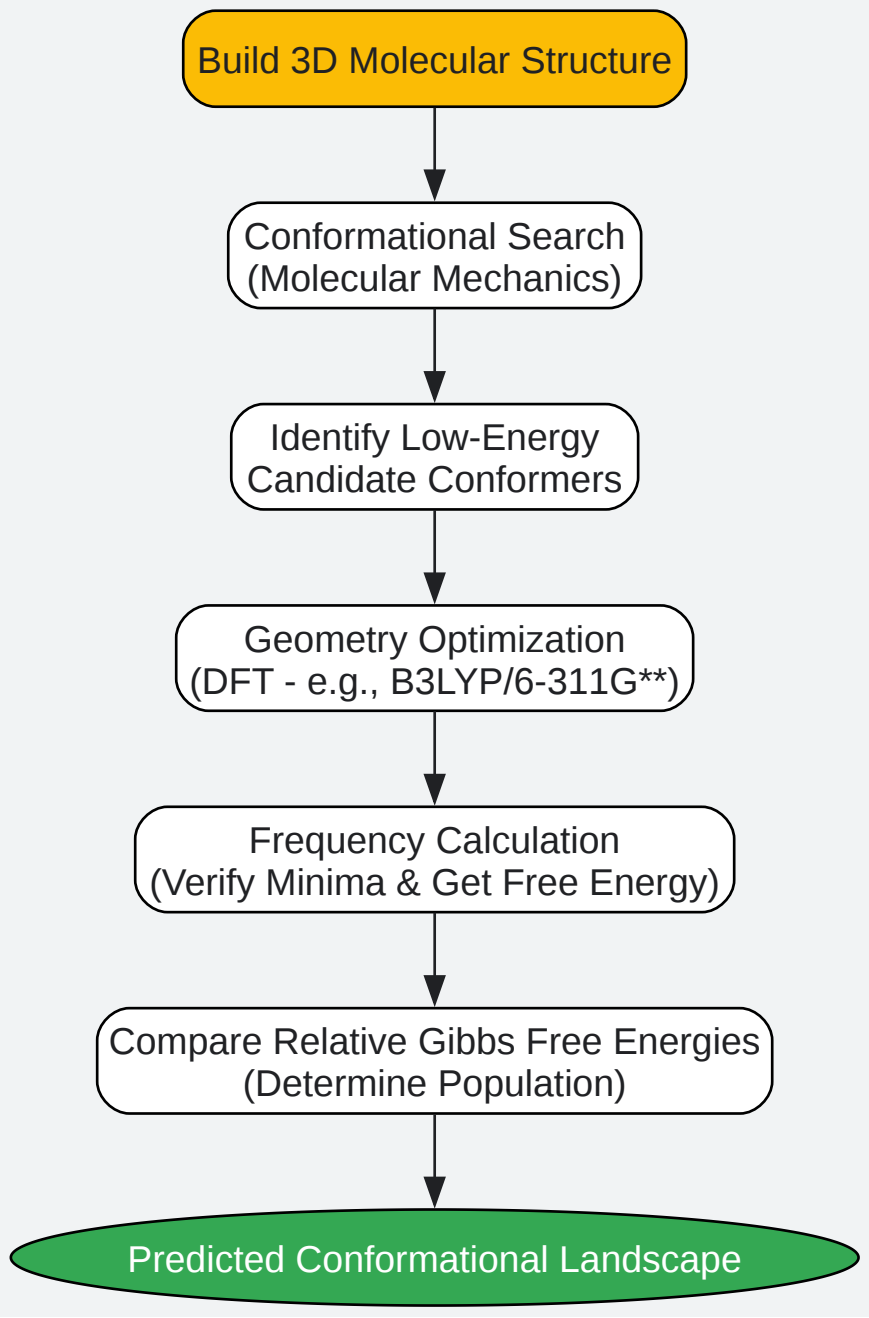
- Conformational Search:
  - Perform a systematic or stochastic conformational search using a computationally inexpensive method like Molecular Mechanics (MM) with a suitable force field (e.g., MMFF94). This step broadly explores the potential energy surface to identify a pool of low-energy candidate structures, including various chair, boat, and twist-boat forms.[17]

- High-Level Geometry Optimization:
  - Take the unique low-energy conformers identified in the previous step and perform full geometry optimization using a more accurate quantum mechanical method. Density Functional Theory (DFT) with a functional like B3LYP and a Pople-style basis set such as 6-311G(d,p) is a common and reliable choice for this purpose.[18] This step refines the geometry of each conformer to its true local energy minimum.

- Frequency Calculations:
  - Perform a vibrational frequency calculation for each optimized structure at the same level of theory. This serves two purposes:
    - It confirms that the structure is a true minimum (no imaginary frequencies).
    - It provides the zero-point vibrational energy (ZPVE) and thermal corrections, which are used to calculate the Gibbs free energy.

- Analysis of Relative Energies:
  - Compare the calculated Gibbs free energies of all stable conformers. The conformer with the lowest free energy is predicted to be the most abundant at equilibrium. The energy differences can be used to calculate the expected population of each conformer using the Boltzmann distribution equation.

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Caption: Workflow for computational conformational analysis.

Data Presentation: Relative Energies

The results from the computational analysis are best summarized in a table, allowing for direct comparison of the stability of the key conformers.

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Conformer	Point Group	Relative Electronic Energy (kcal/mol)	Relative Gibbs Free Energy (kcal/mol)	Predicted Population (%)
Chair (NH_2-eq, $CONH_2$-ax)	C_1	0.50	0.45	30.1
Chair (NH_2-ax, $CONH_2$-eq)	C_1	0.00	0.00	69.8
Twist-Boat 1	C_1	5.80	5.95	< 0.1
Twist-Boat 2	C_2	6.20	6.30	< 0.1

Note: The values presented here are illustrative examples. Actual values must be derived from rigorous calculations.

Synthesis of Findings & Conclusion

The conformational analysis of **1-aminocyclohexanecarboxamide** requires an integrated approach. While computational modeling can provide a detailed map of the entire energy landscape and predict relative stabilities, these predictions must be validated by experimental data. NMR spectroscopy offers a window into the time-averaged conformation in solution, revealing the dominant species through the analysis of scalar couplings.[11][19] X-ray crystallography provides a definitive, high-resolution snapshot of the molecule's structure in the solid state, which represents one possible low-energy conformer.[20]

By synthesizing the results from all three methods, a Senior Application Scientist can build a self-validating and trustworthy model. For instance, if computational results predict a 70:30 mixture of two chair conformers, the observed NMR coupling constants should be a weighted average of the values expected for the pure conformers. If the crystal structure corresponds to one of the computationally predicted low-energy minima, it adds significant confidence to the overall model.

Understanding the conformational preferences of **1-aminocyclohexanecarboxamide** is not just an academic pursuit; it is fundamental to advancing drug design. The bioactive conformation—the shape the molecule adopts when bound to its target—may or may not be the lowest energy conformer in solution.[16] A comprehensive analysis provides the essential data needed to understand this relationship, enabling the design of conformationally

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constrained analogs that "pre-pay" the energetic cost of adopting the bioactive shape, potentially leading to drugs with higher affinity and greater selectivity.

References

- Mendoza, O. J., Sonderegger, G., Truong, L., Thai, T., & Samoshin, V. V. (2022). EXPLORATION OF NEW trans-2-AMINOCYCLOHEXANOL DERIVATIVES AS POTENTIAL pH-TRIGGERED CONFORMATIONAL SWITCHES. Westmont College. Available at: [Link]
- Chincholkar, M. (2018). Gabapentinoids: pharmacokinetics, pharmacodynamics and considerations for clinical practice. British Journal of Pain. Available at: [Link]
- Chincholkar, M. (2018). Gabapentinoids: pharmacokinetics, pharmacodynamics and considerations for clinical practice. PMC - PubMed Central. Available at: [Link]
- Psych Scene Hub. (2023). Gabapentinoids in Psychiatry: Pharmacology of Pregabalin and Gabapentin. Available at: [Link]
- Kaye, A. D., et al. (2020). Gabapentinoid Benefit and Risk Stratification: Mechanisms Over Myth. Pain and Therapy. Available at: [Link]
- HADDAD, F., & SHARMA, S. (2024). Gabapentin. StatPearls - NCBI Bookshelf. Available at: [Link]
- Wikipedia. (n.d.). Cyclohexane conformation. Available at: [Link]
- Badawi, H. M. (2009). A study of conformational stability and vibrational assignments of 1-aminocyclopropanecarboxylic acid c-C3H4(NH2)-COOH. Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy. Available at: [Link]
- Zanetti, M. A., et al. (2017). Intramolecular Hydrogen Bond Expectations in Medicinal Chemistry. ACS Medicinal Chemistry Letters. Available at: [Link]
- Raugei, S., et al. (2022). Perspectives on Computational Enzyme Modeling: From Mechanisms to Design and Drug Development. Chemical Reviews. Available at: [Link]
- D'Acchioli, J. S., et al. (2007). Conformational analysis via calculations and NMR spectroscopy for isomers of the mono(imino)pyridine ligand, 2-{(2,6-Me2-C6H3)NC(i-Pr)}C5H4N. Dalton Transactions. Available at: [Link]

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- Sahoo, J., et al. (2017). X-Ray Crystallography and its Role in Understanding the Physicochemical Properties of Pharmaceutical Cocrystals. Journal of the Indian Institute of Science. Available at: [Link]
- Ruzza, P., et al. (2019). NMR Spectroscopy in the Conformational Analysis of Peptides: An Overview. Current Organic Chemistry. Available at: [Link]
- Asymmetric Synthesis. (n.d.). The molecular structure of 1 as solved by X-ray crystallography. ResearchGate. Available at: [Link]
- Kumar, P., et al. (2024). Innovative Strategies in X-ray Crystallography for Exploring Structural Dynamics and Reaction Mechanisms in Metabolic Disorders. International Journal of Molecular Sciences. Available at: [Link]
- Carrington, M. J., & Harlos, K. (1995). x Ray crystallography. Journal of Clinical Pathology. Available at: [Link]
- Master Organic Chemistry. (2014). Conformations of Cyclohexane (and Cyclopentane). Available at: [Link]
- Chemistry LibreTexts. (2021). 4.3: Conformation Analysis of Cyclohexane. Available at: [Link]
- Chemistry LibreTexts. (2022). 4.5: Conformations of Cyclohexane. Available at: [Link]
- The Organic Chemistry Tutor. (2017). Cyclohexane Ring Flip and Boat Conformation. YouTube. Available at: [Link]
- The Organic Chemistry Tutor. (2018). The Boat Conformation of Cyclohexane. YouTube. Available at: [Link]
- Chemistry LibreTexts. (2025). 3.3: Conformational analysis of cyclohexanes. Available at: [Link]
- Galiano, J. J., et al. (2025). Conformational landscape of β-cyclodextrin: a computational resource for host–guest modeling in supramolecular systems. Journal of Computer-Aided Molecular Design. Available at: [Link]

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Sources

- 1. appn.org.uk [appn.org.uk]
- 2. Gabapentin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. psychscenehub.com [psychscenehub.com]
- 4. Gabapentinoid Benefit and Risk Stratification: Mechanisms Over Myth - PMC [pmc.ncbi.nlm.nih.gov]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Cyclohexane conformation - Wikipedia [en.wikipedia.org]
- 9. youtube.com [youtube.com]
- 10. Intramolecular Hydrogen Bond Expectations in Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 11. westmont.edu [westmont.edu]
- 12. NMR Spectroscopy in the Conformational Analysis of Peptides: An Overview - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Innovative Strategies in X-ray Crystallography for Exploring Structural Dynamics and Reaction Mechanisms in Metabolic Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. x Ray crystallography - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Perspectives on Computational Enzyme Modeling: From Mechanisms to Design and Drug Development - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Conformational landscape of β-cyclodextrin: a computational resource for host–guest modeling in supramolecular systems - PMC [pmc.ncbi.nlm.nih.gov]
- 18. A study of conformational stability and vibrational assignments of 1-aminocyclopropanecarboxylic acid c-C3H4(NH2)-COOH - PubMed

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[pubmed.ncbi.nlm.nih.gov]

- 19. Conformational analysis via calculations and NMR spectroscopy for isomers of the mono(imino)pyridine ligand, 2-{(2,6-Me2-C6H3)NC(i-Pr)}C5H4N - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 20. researchgate.net [researchgate.net]
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